

Flerobuterol: A Technical Overview for Drug Development Professionals

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Compound of Interest

Compound Name: *Flerobuterol*

Cat. No.: *B1672768*

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Abstract

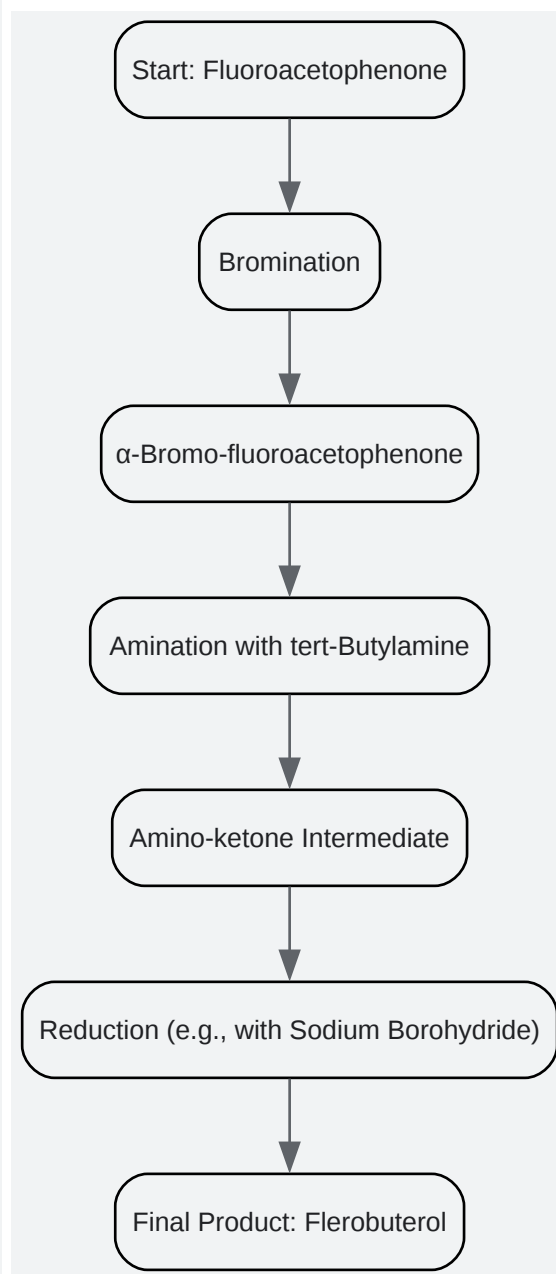
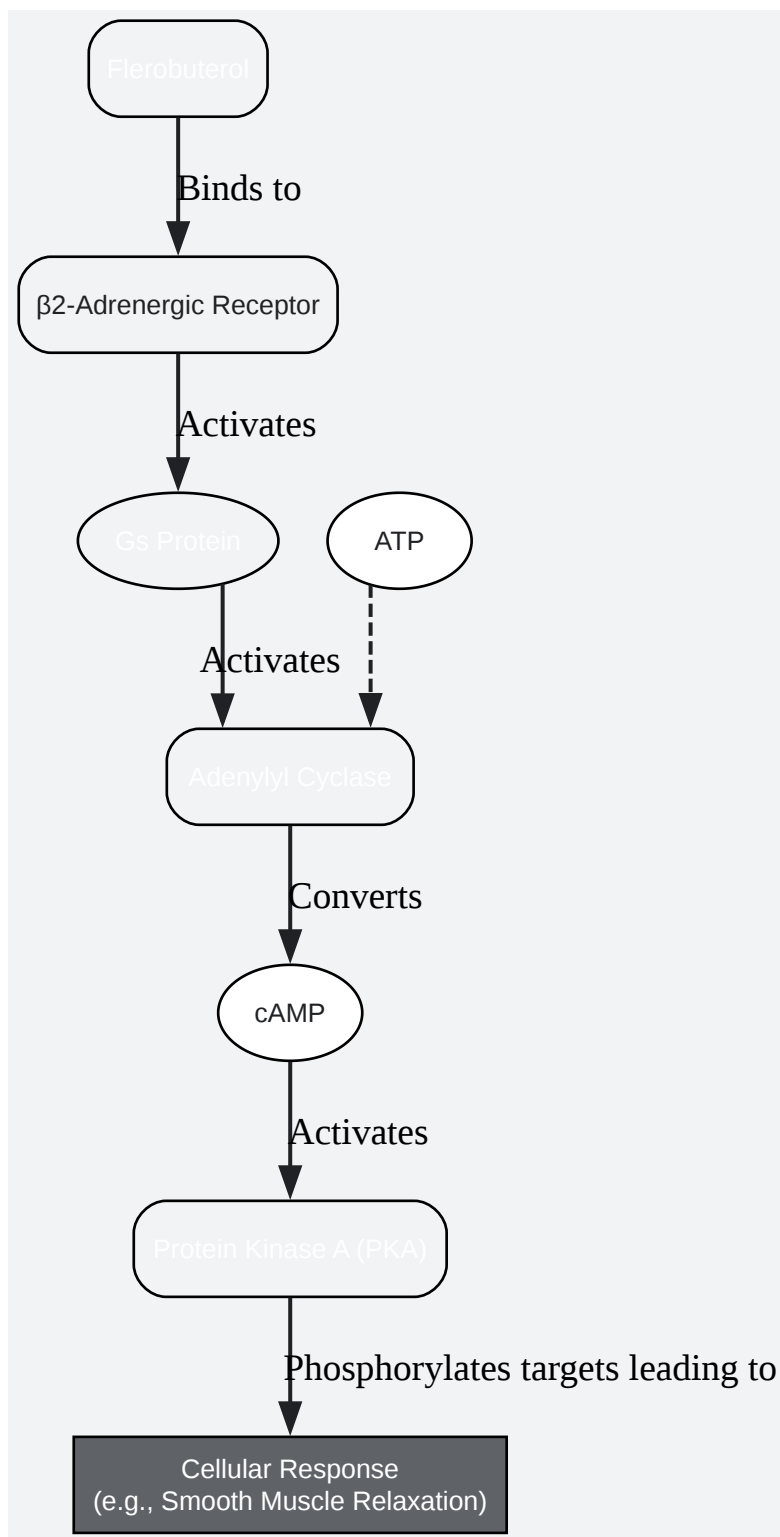
Flerobuterol is a phenylethanolamine derivative with potential therapeutic applications stemming from its activity as a β -adrenoceptor agonist. This document provides a comprehensive technical overview of **Flerobuterol**, including its chemical structure and, by extension, its likely pharmacological properties and mechanism of action based on the well-characterized analogue, Clenbuterol. This guide is intended to serve as a foundational resource for research and development professionals interested in the potential of **Flerobuterol**.

Chemical Structure of Flerobuterol

Flerobuterol, a synthetic compound, is structurally characterized by a fluorinated phenyl ring linked to an ethanolamine side chain. The presence of a tertiary butyl group on the amine is a key feature of this class of compounds.

- Molecular Formula: $C_{12}H_{18}FNO$ [\[1\]](#)
- SMILES: CC(C)(C)NCC(O)c1ccccc1F[\[1\]](#)
- InChIKey: NXNFXCMJTRKWFF-UHFFFAOYSA-N[\[1\]](#)

Below is a two-dimensional representation of the **Flerobuterol** chemical structure.



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References

- 1. Flerobuterol, a beta-adrenoceptor agonist, enhances serotonergic neurotransmission: an electrophysiological study in the rat brain - PubMed [pubmed.ncbi.nlm.nih.gov]
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